

Preparation of Cephapirin Benzathine Stock Solutions for In Vitro Assays

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Compound of Interest

Compound Name: *Cephapirin Benzathine*

Cat. No.: *B047228*

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Application Note and Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Cephapirin Benzathine is a first-generation cephalosporin antibiotic with a broad spectrum of activity against bacterial pathogens, particularly Gram-positive organisms.^{[1][2]} It functions by inhibiting the synthesis of the bacterial cell wall, a mechanism common to beta-lactam antibiotics.^[3] Accurate and reproducible in vitro assays are crucial for evaluating its efficacy and potential cytotoxicity. This document provides detailed protocols for the preparation of **Cephapirin Benzathine** stock solutions and their application in common in vitro assays.

Data Presentation

Table 1: Solubility and Storage of Cephapirin Benzathine

Property	Value	Reference
Solubility		
Dimethyl Sulfoxide (DMSO)	81 mg/mL (74.49 mM)	[2]
Water	Practically insoluble	
Alcohol	Freely soluble	
Storage Conditions		
Solid Powder	-20°C for up to 3 years	[4]
Stock Solution in DMSO	-80°C for up to 1 year; -20°C for up to 1 month	[5]

Table 2: Minimum Inhibitory Concentrations (MIC) of Cephapirin against Selected Bacteria

Bacterial Species	MIC Range (µg/mL)	MIC50 (µg/mL)	MIC90 (µg/mL)	Reference
Staphylococcus aureus	0.09 - 12.5	0.25	0.5	[6][7]
Streptococcus spp.	< 1	0.12	4.0	[6][7]

Experimental Protocols

Preparation of a 10 mM Cephapirin Benzathine Stock Solution in DMSO

Materials:

- **Cephapirin Benzathine** powder (Molecular Weight: 1087.27 g/mol)[3]
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, RNase/DNase-free microcentrifuge tubes

- Vortex mixer
- Calibrated analytical balance

Protocol:

- Weighing: Accurately weigh 10.87 mg of **Cephapirin Benzathine** powder using an analytical balance.
- Dissolution: Transfer the weighed powder to a sterile microcentrifuge tube. Add 1 mL of anhydrous DMSO to the tube.
- Mixing: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution.
- Aliquoting and Storage: Aliquot the 10 mM stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).
[5]

Protocol for Minimum Inhibitory Concentration (MIC) Assay using Broth Microdilution

Materials:

- **Cephapirin Benzathine** stock solution (10 mM in DMSO)
- Cation-adjusted Mueller-Hinton Broth (CAMHB)
- Bacterial culture in logarithmic growth phase
- Sterile 96-well microtiter plates
- Spectrophotometer
- Multichannel pipette

Protocol:

- Bacterial Inoculum Preparation: Prepare a bacterial suspension and adjust its turbidity to a 0.5 McFarland standard, which corresponds to approximately $1-2 \times 10^8$ CFU/mL. Dilute this suspension in CAMHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the test wells.
- Serial Dilution of **Cephapirin Benzathine**:
 - Prepare a working solution of **Cephapirin Benzathine** by diluting the 10 mM stock solution in CAMHB.
 - Perform a two-fold serial dilution of the working solution in the 96-well plate. For example, add 100 μ L of CAMHB to wells 2 through 12. Add 200 μ L of the highest concentration of **Cephapirin Benzathine** to well 1. Transfer 100 μ L from well 1 to well 2, mix, and continue the serial dilution down the plate. Discard 100 μ L from the last well.
- Inoculation: Add 100 μ L of the prepared bacterial inoculum to each well, bringing the final volume to 200 μ L.
- Controls:
 - Growth Control: A well containing only CAMHB and the bacterial inoculum.
 - Sterility Control: A well containing only CAMHB.
- Incubation: Incubate the plate at 35-37°C for 16-20 hours.[8]
- Reading Results: The MIC is the lowest concentration of **Cephapirin Benzathine** that completely inhibits visible bacterial growth.[8]

Protocol for Cytotoxicity Assay using MTT

Materials:

- **Cephapirin Benzathine** stock solution (10 mM in DMSO)
- Mammalian cell line of interest
- Complete cell culture medium

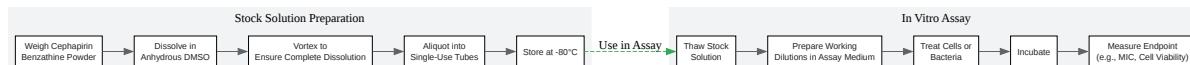
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO or a solution of 10% SDS in 0.01 M HCl)
- Sterile 96-well cell culture plates
- Plate reader

Protocol:

- Cell Seeding: Seed cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.
- Compound Treatment: Prepare serial dilutions of **Cephapirin Benzathine** in complete cell culture medium from the 10 mM DMSO stock. The final DMSO concentration in the wells should be kept below 0.5% to avoid solvent-induced cytotoxicity.^[9] Replace the old medium with the medium containing the different concentrations of **Cephapirin Benzathine**.
- Controls:
 - Vehicle Control: Cells treated with the same concentration of DMSO as the highest concentration used for the drug dilutions.
 - Untreated Control: Cells in complete medium only.
 - Positive Control: Cells treated with a known cytotoxic agent.
- Incubation: Incubate the plate for the desired exposure time (e.g., 24, 48, or 72 hours).
- MTT Addition: After the incubation period, add 10-20 µL of MTT solution to each well and incubate for 3-4 hours at 37°C, allowing the viable cells to metabolize the MTT into formazan crystals.
- Solubilization: Carefully remove the medium and add 100-200 µL of the solubilization solution to each well to dissolve the formazan crystals.

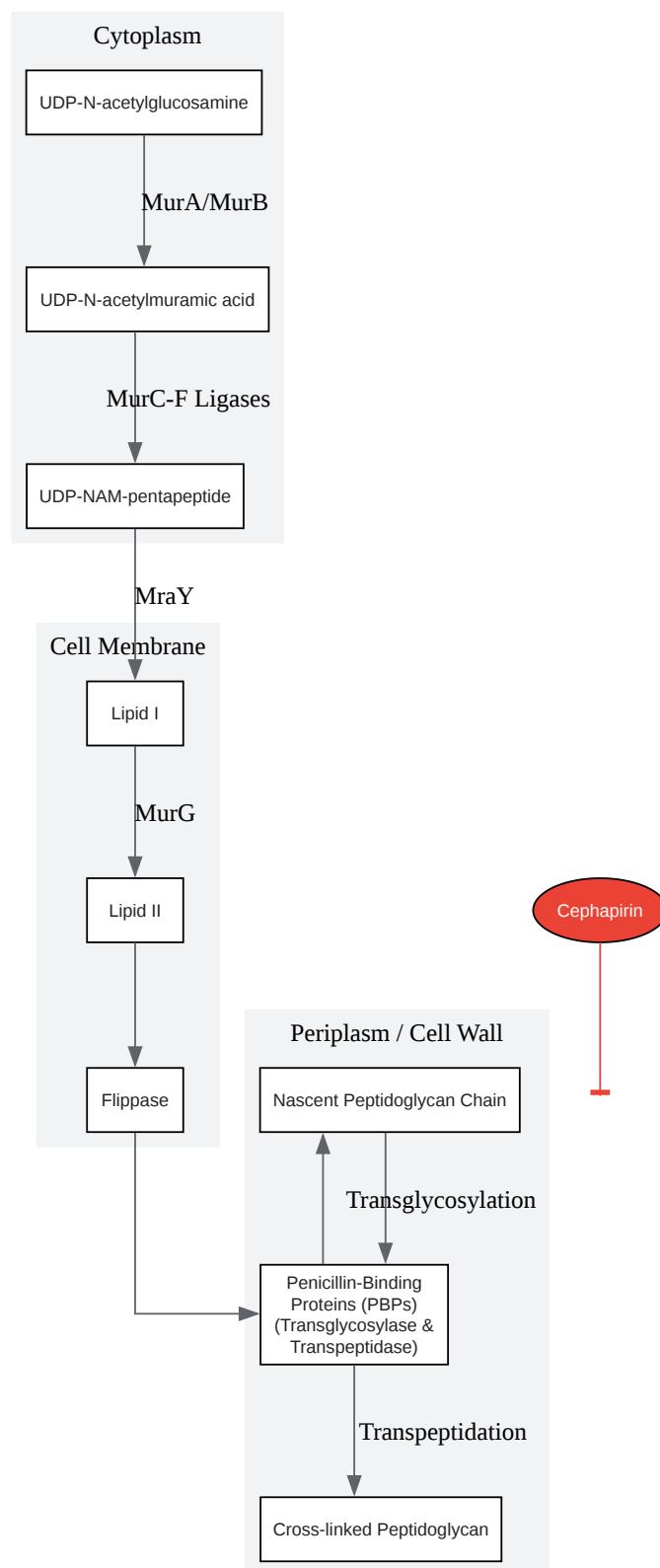
- Absorbance Reading: Measure the absorbance at a wavelength of 570 nm using a plate reader. The absorbance is directly proportional to the number of viable cells.

Visualizations



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Caption: Experimental workflow for the preparation and use of **Cephapirin Benzathine** stock solutions.



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Caption: Mechanism of action of Cephapirin via inhibition of bacterial cell wall synthesis.

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